

Isothiazoloquinolone ACH-702: A Technical Guide to its Antibacterial Spectrum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ach-702

Cat. No.: B1665432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ACH-702 is a novel isothiazoloquinolone (ITQ), a new class of antibacterial agents that has demonstrated a broad spectrum of activity against a variety of bacterial pathogens. Notably, it has shown potent activity against clinically important drug-resistant strains. This technical guide provides an in-depth overview of the antibacterial spectrum of **ACH-702**, including detailed quantitative data, experimental protocols for susceptibility testing, and visualizations of its mechanism of action and the methodologies used for its evaluation.

Antibacterial Spectrum of ACH-702

The in vitro activity of **ACH-702** has been evaluated against a wide range of Gram-positive, Gram-negative, anaerobic, and mycobacterial species. The following tables summarize the minimum inhibitory concentration (MIC) values, specifically the MIC50 and MIC90, which represent the concentrations required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Gram-Positive Bacteria

ACH-702 exhibits potent activity against a variety of Gram-positive organisms, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant *Enterococcus* (VRE).

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Staphylococcus aureus (all)	Not Specified	0.06	0.12
Methicillin-susceptible S. aureus (MSSA)	Not Specified	0.06	0.06
Methicillin-resistant S. aureus (MRSA)	Not Specified	0.12	0.25
Streptococcus pneumoniae	Not Specified	0.03	0.06
Enterococcus faecalis	Not Specified	0.12	0.25
Enterococcus faecium (vancomycin-susceptible)	Not Specified	0.12	0.25
Enterococcus faecium (vancomycin-resistant)	Not Specified	0.12	0.25

Gram-Negative Bacteria

The activity of **ACH-702** against Gram-negative bacteria is more variable. It demonstrates good activity against some respiratory pathogens but is less potent against members of the Enterobacteriaceae family and *Pseudomonas aeruginosa*.

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Haemophilus influenzae	Not Specified	≤0.008	0.015
Moraxella catarrhalis	Not Specified	0.015	0.03
Escherichia coli	Not Specified	1	4
Klebsiella pneumoniae	Not Specified	1	4
Pseudomonas aeruginosa	Not Specified	4	16

Anaerobic Bacteria

ACH-702 has demonstrated moderate activity against a selection of anaerobic organisms.

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Bacteroides fragilis group	Not Specified	2	8
Clostridium difficile	Not Specified	0.5	1

Mycobacteria and Nocardia

A significant characteristic of **ACH-702** is its potent activity against Mycobacterium tuberculosis, including multi-drug resistant strains, and Nocardia species.

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Mycobacterium tuberculosis (susceptible & resistant)	60	0.0625	0.125 ^[1]
Nocardia brasiliensis	30	0.125	0.5 ^[2]

Experimental Protocols

The antibacterial activity of **ACH-702** is determined using standardized in vitro susceptibility testing methods, primarily broth microdilution, following the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).

Broth Microdilution Method for Aerobic Bacteria (Adapted from CLSI M07)

- Inoculum Preparation:
 - Well-isolated colonies of the test organism are selected from a fresh (18-24 hour) agar plate.
 - The colonies are suspended in a suitable broth (e.g., Mueller-Hinton Broth) to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - The standardized suspension is further diluted to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of **ACH-702** Dilutions:
 - A stock solution of **ACH-702** is prepared in a suitable solvent.
 - Serial two-fold dilutions of **ACH-702** are prepared in cation-adjusted Mueller-Hinton Broth (CAMHB) in 96-well microtiter plates.
- Inoculation and Incubation:
 - Each well of the microtiter plate containing the serially diluted **ACH-702** is inoculated with the standardized bacterial suspension.
 - A growth control well (containing no antibiotic) and a sterility control well (containing uninoculated broth) are included.
 - The plates are incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Determination of Minimum Inhibitory Concentration (MIC):

- Following incubation, the MIC is determined as the lowest concentration of **ACH-702** that completely inhibits visible growth of the organism.

Broth Microdilution Method for *Mycobacterium tuberculosis* (Adapted from CLSI M24)

- Medium: Middlebrook 7H9 broth supplemented with oleic acid-albumin-dextrose-catalase (OADC) is used.
- Inoculum Preparation: A suspension of *M. tuberculosis* is prepared and adjusted to a 0.5 McFarland standard, then further diluted to achieve a final inoculum of approximately 5×10^5 CFU/mL.
- Incubation: Plates are incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in a 5-10% CO_2 atmosphere for 7-21 days, until growth is clearly visible in the growth control well.
- MIC Determination: The MIC is read as the lowest concentration of **ACH-702** that prevents a color change of a growth indicator (e.g., resazurin) or shows a significant reduction in turbidity compared to the growth control.

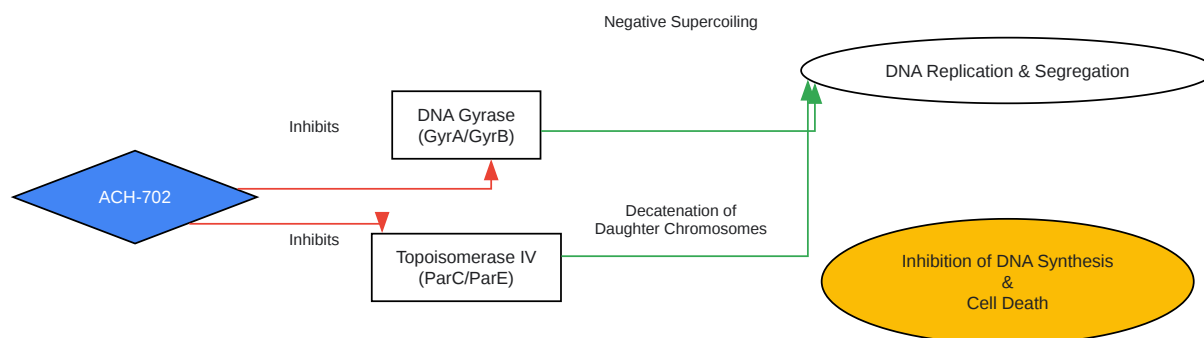
Broth Microdilution Method for *Nocardia brasiliensis*

- Medium: Cation-adjusted Mueller-Hinton Broth (CAMHB) is used.
- Inoculum Preparation: A suspension of *N. brasiliensis* is prepared and homogenized. The turbidity is adjusted to a 0.5 McFarland standard and then diluted to a final concentration of approximately $1-5 \times 10^5$ CFU/mL.
- Incubation: Plates are incubated at 35°C for 48-72 hours.
- MIC Determination: The MIC is determined as the lowest concentration of **ACH-702** that completely inhibits visible growth.^[2]

Mandatory Visualizations

Mechanism of Action of ACH-702

ACH-702 exerts its bactericidal effect through the dual inhibition of two essential bacterial type II topoisomerase enzymes: DNA gyrase and topoisomerase IV.[3] This dual-targeting mechanism is a key factor in its potent activity and may contribute to a lower propensity for the development of resistance.

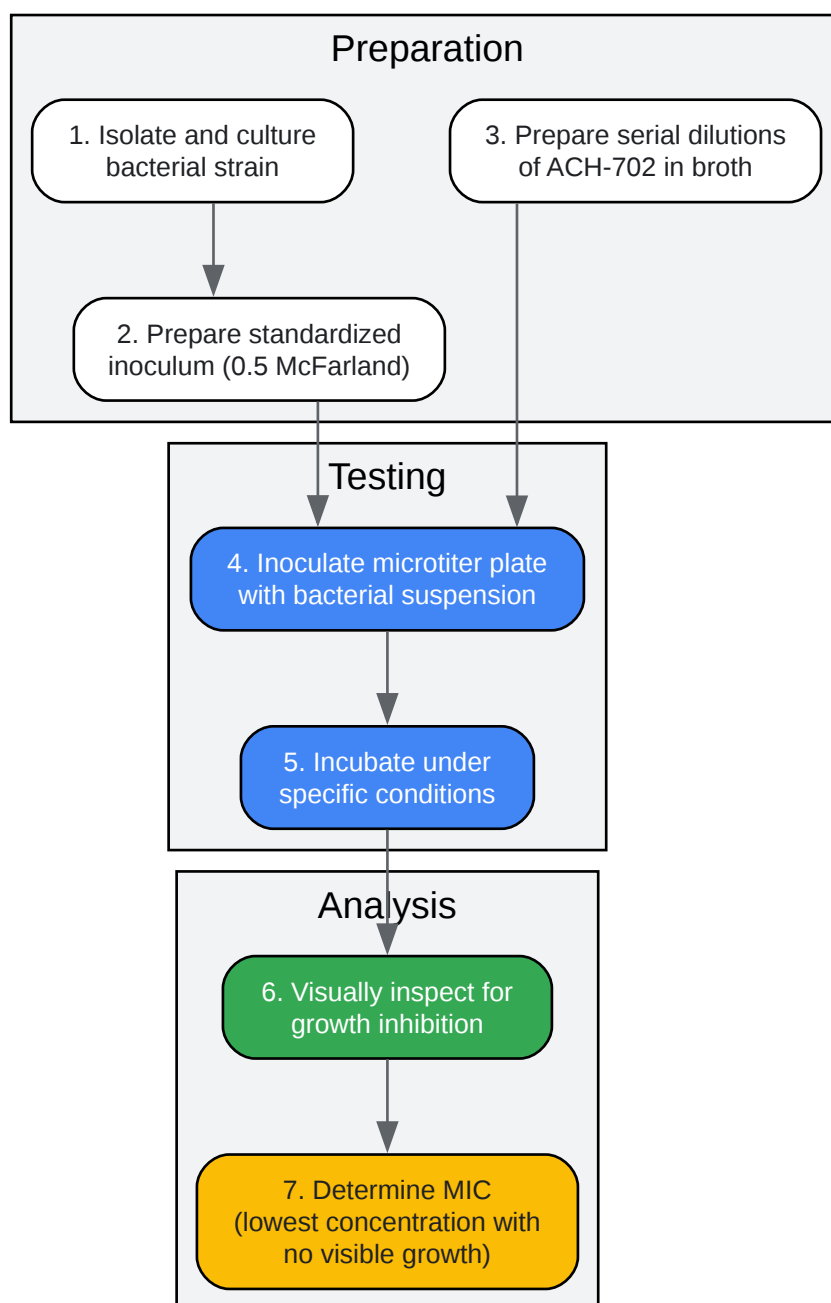


[Click to download full resolution via product page](#)

Caption: Dual-targeting mechanism of **ACH-702**.

Experimental Workflow for MIC Determination

The following diagram outlines the key steps in determining the Minimum Inhibitory Concentration (MIC) of **ACH-702** using the broth microdilution method.



[Click to download full resolution via product page](#)

Caption: Broth microdilution MIC determination workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In Vitro Activity of a New Isothiazoloquinolone, ACH-702, against Mycobacterium tuberculosis and Other Mycobacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In Vitro Activity of ACH-702, a New Isothiazoloquinolone, against Nocardia brasiliensis Compared with Econazole and the Carbapenems Imipenem and Meropenem Alone or in Combination with Clavulanic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. In Vitro and In Vivo Profiles of ACH-702, an Isothiazoloquinolone, against Bacterial Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Isothiazoloquinolone ACH-702: A Technical Guide to its Antibacterial Spectrum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665432#isothiazoloquinolone-ach-702-antibacterial-spectrum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com